

Reconstitution Protocol and Application Notes for Lyophilized Oxytocin Free Acid

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Compound of Interest

Compound Name: *Oxytocin free acid*

Cat. No.: *B3026480*

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Introduction

Oxytocin is a nonapeptide hormone integral to a myriad of physiological processes, including uterine contraction, lactation, and social bonding. In research and pharmaceutical development, oxytocin is often supplied in a lyophilized form to ensure stability. This document provides a detailed protocol for the reconstitution of lyophilized **oxytocin free acid**, along with comprehensive data on its solubility, stability, and the signaling pathway it activates. Adherence to these guidelines is crucial for obtaining accurate and reproducible experimental results.

Quantitative Data Summary

The following tables summarize the key quantitative data for the reconstitution and storage of **oxytocin free acid**.

Table 1: Solubility of **Oxytocin Free Acid**

Solvent	Solubility
Water	Up to 1 mg/mL ^[1]
Phosphate Buffered Saline (PBS), pH 7.2	Approximately 5 mg/mL (for oxytocin acetate)
Ethanol	Approximately 5 mg/mL (for oxytocin acetate)
DMSO	Approximately 14 mg/mL (for oxytocin acetate)
Dimethylformamide (DMF)	Approximately 30 mg/mL (for oxytocin acetate)

Table 2: Recommended Reconstitution Parameters

Parameter	Recommendation
Reconstitution Solvent	Sterile, pyrogen-free water or Bacteriostatic Water for Injection (0.9% benzyl alcohol)
Recommended Concentration	1 mg/mL
Reconstitution Example	To a 1 mg vial, add 1 mL of sterile water.

Table 3: Stability of Reconstituted Oxytocin Solutions

Storage Condition	Solvent/Buffer	Stability
Refrigerated (2-8°C)	Sterile Water	Stable for up to 30 days.[2][3]
Refrigerated (2-8°C)	0.9% Sodium Chloride	Retains >90% of initial concentration for at least 30 days.[4]
Refrigerated (2-8°C)	5% Dextrose Injection	Retains >90% of initial concentration for at least 90 days.[5]
Refrigerated (2-8°C)	Lactated Ringer's Injection	Retains >90% of initial concentration for at least 31 days.
Room Temperature (~23°C)	0.9% Sodium Chloride	Stable for at least 21 days, and up to 90 days.
Room Temperature (~23°C)	5% Dextrose Injection	Stable for at least 90 days.
Room Temperature (~23°C)	Lactated Ringer's Injection	Stable for up to 28 days.
Frozen (-20°C)	Sterile Water/0.9% NaCl	Stable for at least 30 days. Avoid repeated freeze-thaw cycles.

Note: The stability of oxytocin in solution is highly pH-dependent, with optimal stability observed at a pH of approximately 4.5. Degradation increases at neutral and alkaline pH.

Experimental Protocols

Reconstitution of Lyophilized Oxytocin Free Acid

This protocol outlines the steps for reconstituting lyophilized **oxytocin free acid** to a stock solution.

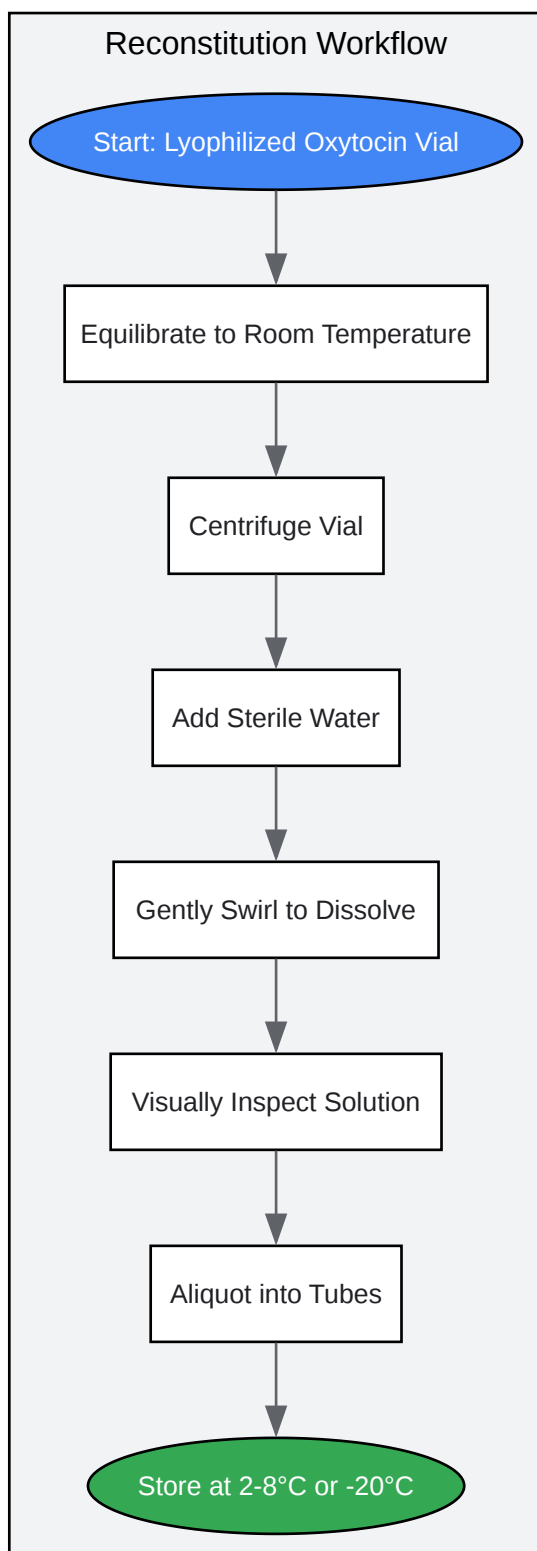
Materials:

- Vial of lyophilized **oxytocin free acid**

- Sterile, pyrogen-free water or bacteriostatic water
- Sterile, calibrated pipette or syringe
- Vortex mixer (optional)
- Sterile, polypropylene microcentrifuge tubes for aliquoting

Procedure:

- **Equilibration:** Allow the vial of lyophilized oxytocin and the reconstitution solvent to equilibrate to room temperature before opening. This prevents condensation from forming inside the vial.
- **Centrifugation:** Briefly centrifuge the vial at a low speed to ensure that all the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Using a sterile pipette or syringe, slowly add the calculated volume of the chosen solvent to the vial. For a 1 mg vial, add 1 mL of solvent to achieve a 1 mg/mL concentration. Aim the stream of solvent against the side of the vial to gently wet the powder.
- **Dissolution:** Gently swirl the vial or rock it back and forth until the powder is completely dissolved. Avoid vigorous shaking or vortexing, as this can cause foaming and denaturation of the peptide. If necessary, the vial can be gently agitated for 15-30 minutes at room temperature.
- **Visual Inspection:** Once dissolved, the solution should be clear and free of any particulate matter.
- **Aliquoting and Storage:** For long-term storage, it is recommended to aliquot the reconstituted oxytocin into smaller, single-use volumes in sterile polypropylene tubes. This minimizes waste and prevents degradation from repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage or at 2-8°C for short-term use (up to 30 days).

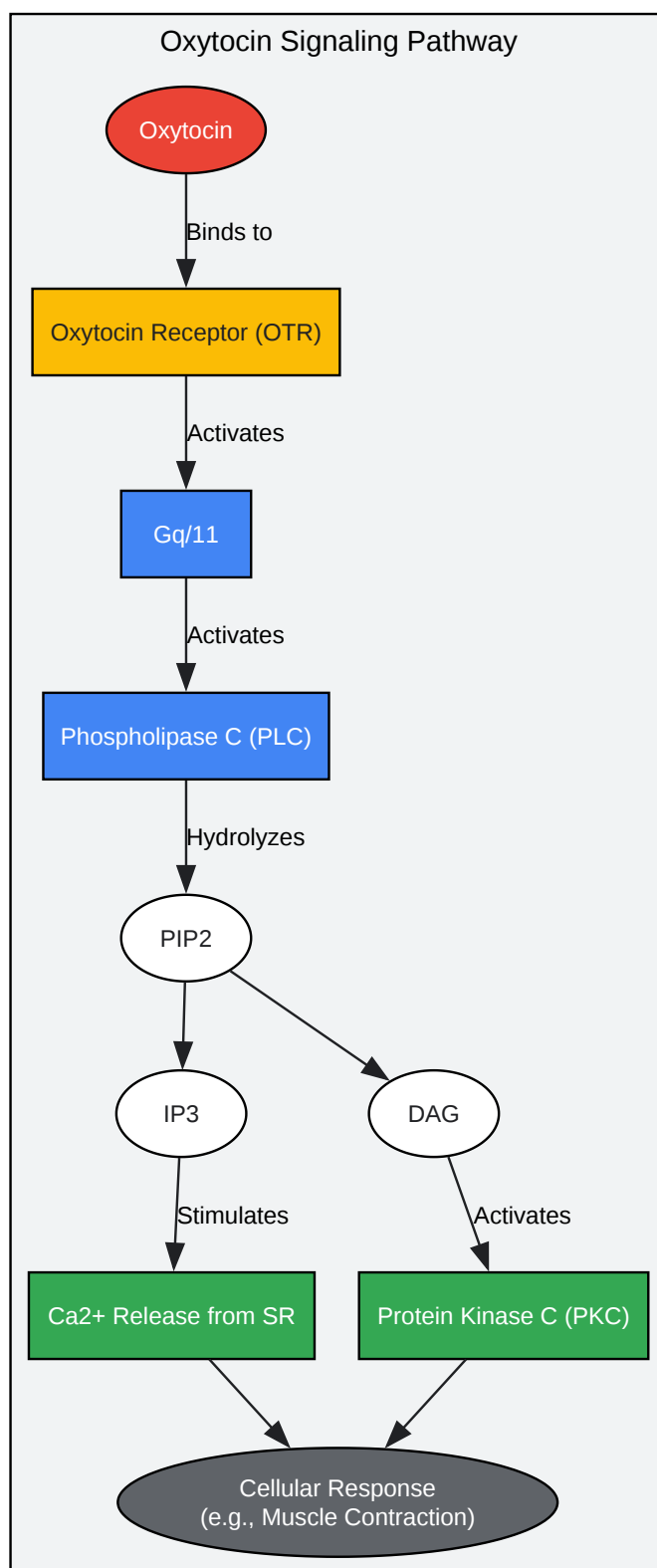


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Caption: Workflow for reconstituting lyophilized oxytocin.

Oxytocin Signaling Pathway

Oxytocin exerts its effects by binding to the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR). The primary signaling cascade initiated by oxytocin binding involves the activation of the Gq/11 protein, leading to the stimulation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium from the sarcoplasmic reticulum, while DAG activates protein kinase C (PKC). This cascade ultimately leads to various cellular responses, including smooth muscle contraction.



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Caption: Simplified oxytocin signaling pathway.

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